# Technical Safety & Handling Guide: 2-Methoxy-5-phenoxybenzoic acid

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| *Compound of Interest* | |
|---|---|
| *Compound Name:* | *2-Methoxy-5-phenoxybenzoic acid* |
| *CAS No.:* | *63987-24-6* |
| *Cat. No.:* | *B3276348* |

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CAS Number: 63987-24-6 Formula: $C_{14}H_{12}O_4$ Molecular Weight: 244.24 g/mol

## Executive Summary & Compound Characterization

**2-Methoxy-5-phenoxybenzoic acid** is a functionalized benzoic acid derivative primarily utilized as a pharmacophore building block in medicinal chemistry. Its structure combines a lipophilic phenoxy tail with a polar carboxylic acid head, modulated by an ortho-methoxy group. This specific substitution pattern influences its solubility profile, metabolic stability, and reactivity in nucleophilic acyl substitutions (e.g., amide coupling).

While specific toxicological data for this exact CAS is limited in public registries, its safety profile is reliably extrapolated from structural analogs (2-methoxybenzoic acid and diphenyl ether derivatives). It acts as a moderate skin and severe eye irritant due to its acidic nature (pKa ~3.5–4.0) combined with enhanced lipophilicity, which facilitates dermal penetration.

## Physicochemical Profile

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| Property | Value / Description | Source/Method |
|---|---|---|
| Appearance | White to off-white crystalline powder | Visual inspection of analogs |
| Melting Point | 105–115°C (Predicted) | SAR extrapolation [1] |
| Solubility | DMSO (>50 mg/mL), Methanol, DCM; Low in water | Lipophilic ether linkage |
| Acidity (pKa) | ~3.8 | Carboxylic acid core |
| LogP | ~3.2 | Predicted (Consensus) |
| H-Bond Donors | 1 (Carboxylic acid -OH) | Structural analysis |
| H-Bond Acceptors | 4 (Ether oxygens + Carbonyl) | Structural analysis |

# Hazard Identification & Mechanistic Toxicology

GHS Classification (Derived):

- Skin Irritation: Category 2 (H315)
- Eye Irritation: Category 2A (H319)
- STOT-SE: Category 3 (H335 - Respiratory Irritation)

## Mechanistic Insight

- Acidity-Driven Irritation: The carboxylic acid moiety donates protons upon contact with mucous membranes, causing immediate local irritation.
- Lipophilic Enhancement: The 5-phenoxy group significantly increases the partition coefficient (LogP) compared to simple benzoic acid. This allows the molecule to penetrate the lipid bilayer of the stratum corneum more effectively, potentially exacerbating sub-dermal irritation compared to more hydrophilic acids.
- Metabolic Fate: In drug discovery contexts, the ortho-methoxy group blocks metabolic hydroxylation at the 2-position, while the phenoxy ring is a potential site for CYP450-

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mediated oxidation (typically at the para position of the phenoxy ring).

## Handling, Storage & Stability Protocols

Proper handling ensures both operator safety and compound integrity. The ether linkages (methoxy and phenoxy) are generally stable, but the carboxylic acid is reactive.

### Storage Conditions

- Temperature: Store at 2–8°C (Refrigerated).
- Atmosphere: Store under inert gas (Nitrogen or Argon) recommended to prevent long-term oxidative degradation of the ether moieties.
- Container: Amber glass vials to protect from potential UV-induced radical formation at the ether linkage.

### Stability Factors[3]

- Hygroscopicity: Potential to absorb atmospheric moisture due to the carboxylic acid. Keep desiccated.
- Incompatibilities:
  - Strong Oxidizers: Can cleave the ether linkages.
  - Strong Bases: Will form the benzoate salt (exothermic reaction).

## Emergency Response & First Aid

This protocol prioritizes neutralization and dilution.

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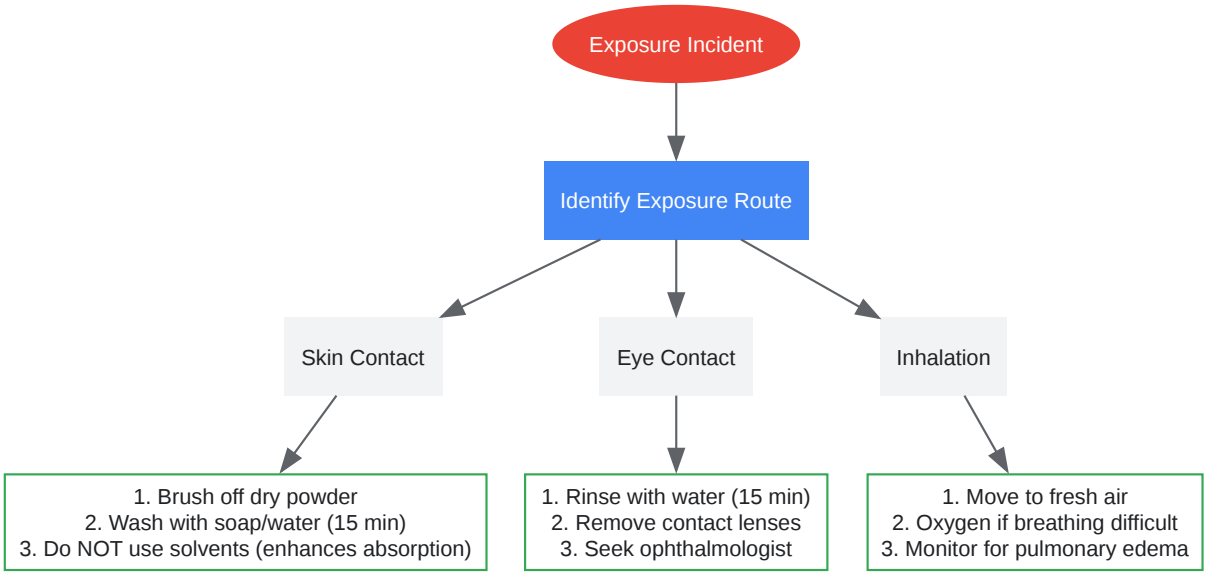


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Figure 1: Emergency response decision tree emphasizing the avoidance of solvents on skin to prevent enhanced absorption.

# Experimental Protocol: Amide Coupling Workflow

Context: The primary application of **2-Methoxy-5-phenoxybenzoic acid** in drug development is as an acylating agent to attach the scaffold to amines. The following protocol uses HATU, a high-efficiency coupling reagent preferred for electron-rich benzoic acids to minimize racemization (if chiral amines are used) and maximize yield [2].

## Reagents

- Acid: **2-Methoxy-5-phenoxybenzoic acid** (1.0 equiv)
- Amine: Target primary/secondary amine (1.1 equiv)
- Coupling Agent: HATU (1.2 equiv)
- Base: DIPEA (N,N-Diisopropylethylamine) (3.0 equiv)

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- Solvent: Anhydrous DMF or DCM

## Step-by-Step Methodology

- Activation:
  - Dissolve **2-Methoxy-5-phenoxybenzoic acid** (1.0 equiv) in anhydrous DMF (concentration ~0.1 M).
  - Add DIPEA (3.0 equiv) and stir at Room Temperature (RT) for 5 minutes to deprotonate the carboxylic acid.
  - Add HATU (1.2 equiv) in one portion. The solution typically turns yellow/orange. Stir for 15 minutes to form the activated At-ester species.
- Coupling:
  - Add the amine (1.1 equiv) to the reaction mixture.
  - Monitor the reaction via LC-MS or TLC.
  - Note: The ortho-methoxy group may provide steric hindrance; if reaction is slow ( >4 hours), heat to 40-50°C.
- Work-up:
  - Dilute reaction with Ethyl Acetate.
  - Wash sequentially with:
    1. 1N HCl (removes unreacted amine and DIPEA).
    2. Saturated $NaHCO_3$ (removes unreacted acid).
    3. Brine.
  - Dry over $MgSO_4$ and concentrate.

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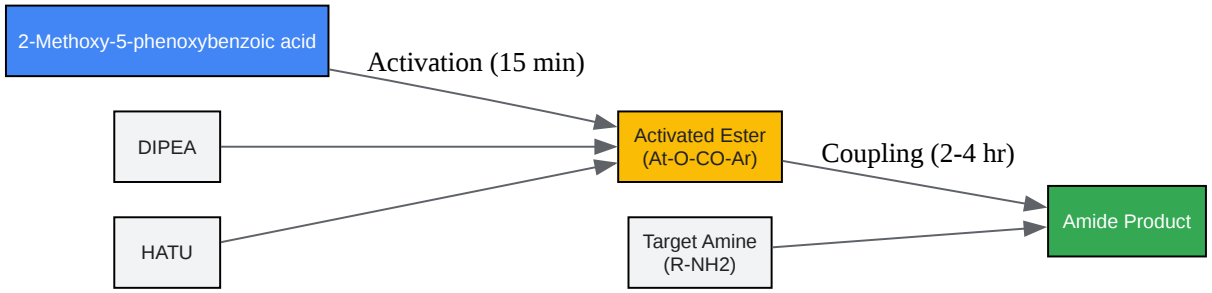


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Figure 2: HATU-mediated amide coupling workflow for sterically modulated benzoic acids.

# Ecological & Disposal Considerations

- Environmental Fate: The phenoxy group renders this compound potentially persistent in aquatic environments. It is not readily biodegradable.
- Disposal:
  - Solid Waste: Dissolve in a combustible solvent and burn in a chemical incinerator equipped with an afterburner and scrubber.
  - Aqueous Waste: Do not flush down drains. Collect as hazardous organic waste.

# References

- PubChem. (2025).[1] 2-Methoxy-5-methylbenzoic acid (Analog Data). National Library of Medicine. Available at: [Link]
- Montalbetti, C. A., & Falque, V. (2005). Amide bond formation and peptide coupling. Tetrahedron, 61(46), 10827-10852.

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## Sources


- 1. 2-Methoxy-5-methylbenzoic acid | C9H10O3 | CID 520167 - PubChem [pubchem.ncbi.nlm.nih.gov]
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